

in vitro dosage recommendations for 6-Methyl-5-azacytidine

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Compound of Interest

Compound Name: 6-Methyl-5-azacytidine

Cat. No.: B3181696

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Application Notes and Protocols for 5-Azacytidine

Important Note: Initial searches for "**6-Methyl-5-azacytidine**" did not yield specific in vitro dosage recommendations or detailed protocols for this particular compound. The following application notes and protocols are provided for the closely related and widely studied DNA methyltransferase inhibitor, 5-Azacytidine (also known as Azacitidine), and are based on the assumption that this is the compound of interest for your research.

Application Notes

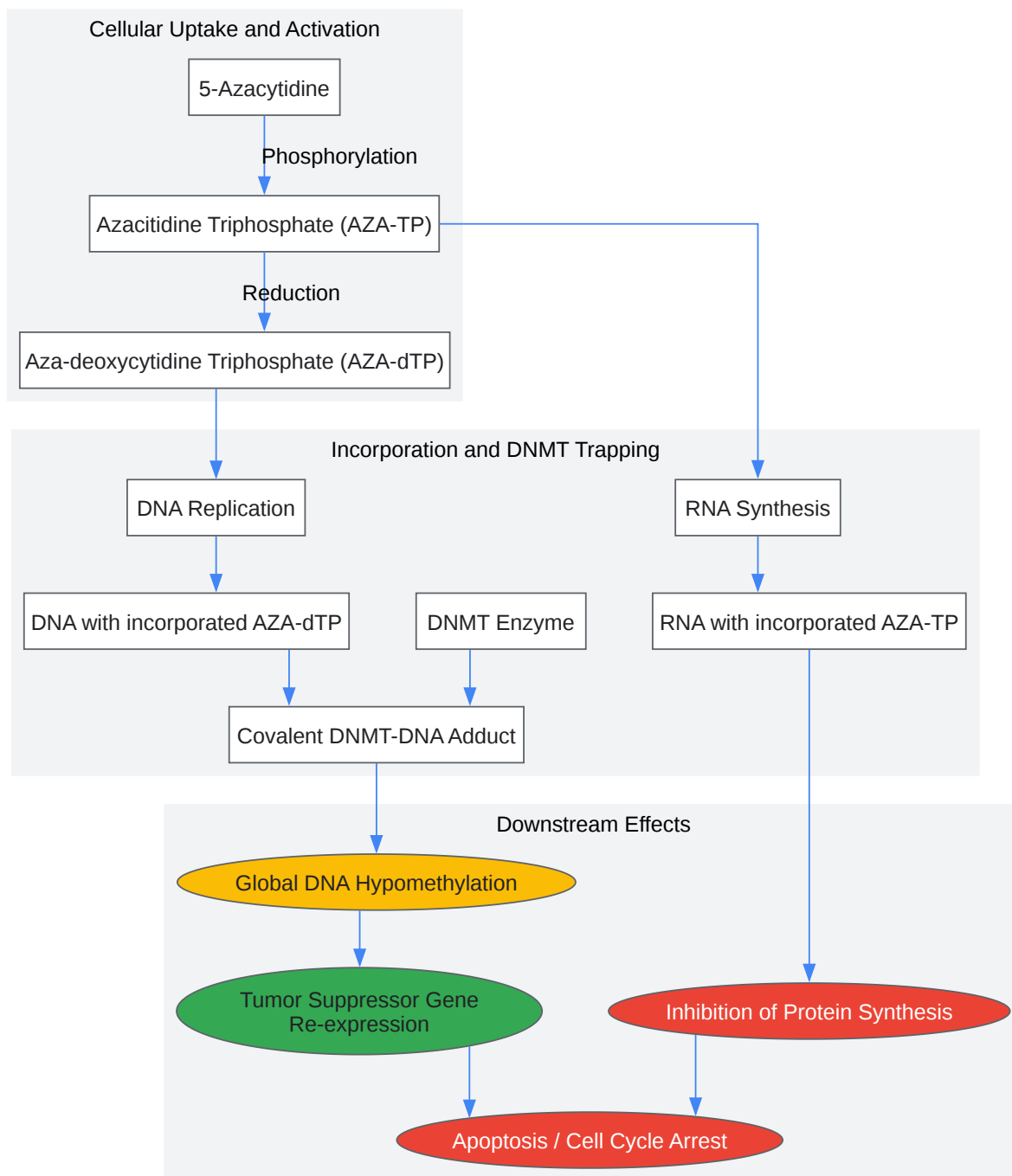
Mechanism of Action:

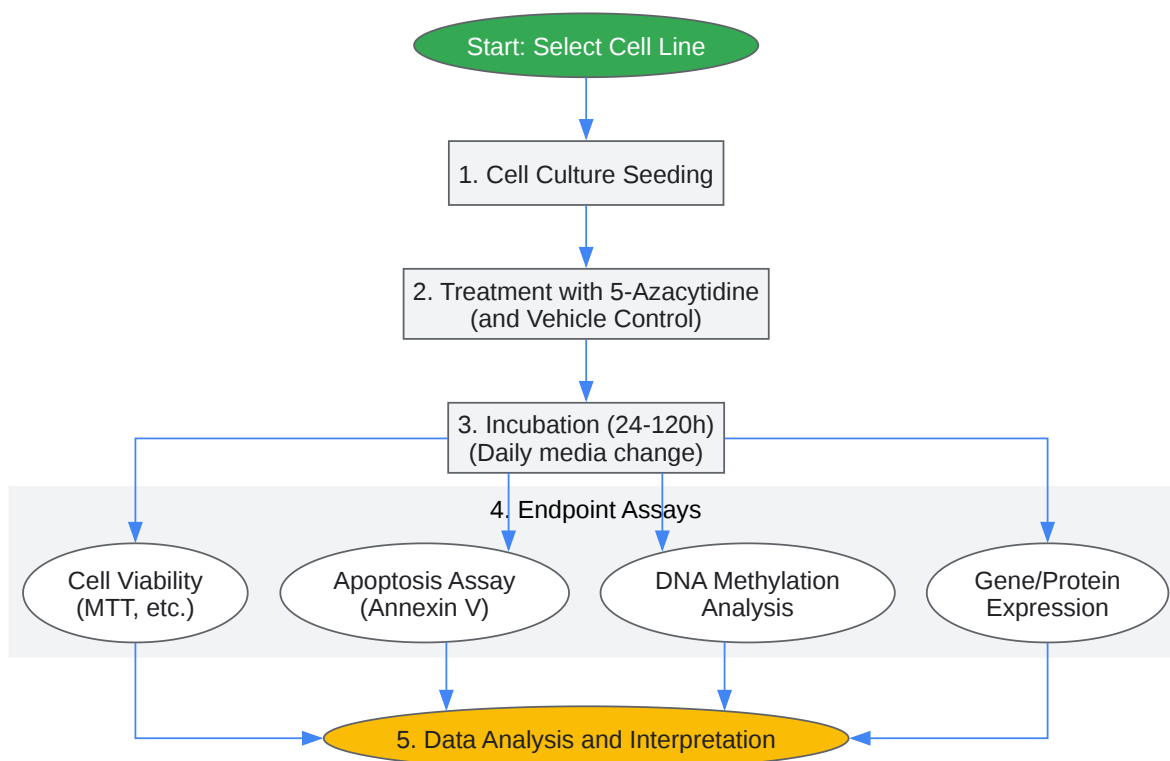
5-Azacytidine is a chemical analog of the nucleoside cytidine, primarily used in cancer research and treatment. Its anti-neoplastic activity stems from a dual mechanism that is dependent on its concentration.^[1]

- **DNA Hypomethylation (at low doses):** As a cytidine analogue, 5-azacytidine is incorporated into newly synthesized DNA during the S-phase of the cell cycle.^[2] Once incorporated, it forms an irreversible covalent bond with DNA methyltransferases (DNMTs), trapping the enzymes.^{[2][3]} This sequestration leads to the degradation of DNMTs, preventing the maintenance of DNA methylation patterns during subsequent rounds of replication. The resulting passive, global hypomethylation can lead to the re-expression of silenced tumor suppressor genes, inducing cell differentiation, cell cycle arrest, or apoptosis.^{[2][4]}

- Cytotoxicity (at high doses): 5-Azacytidine is also a ribonucleoside and is incorporated into RNA to a much larger extent than into DNA.^[1] This incorporation disrupts RNA processing and function, leading to the disassembly of polyribosomes and the inhibition of protein synthesis, ultimately resulting in cytotoxicity and cell death.^{[1][2]}

The diagram below illustrates the primary mechanism of action of 5-Azacytidine leading to DNA hypomethylation.





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